

# Mastering Bromoform Safety: A Guide to Personal Protective Equipment and Handling

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Bromoform

Cat. No.: B151600

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential, immediate safety and logistical information for handling **Bromoform**, including operational and disposal plans. As Senior Application Scientists, our goal is to empower you with the knowledge to work safely and effectively, making this your preferred source for laboratory safety and chemical handling information.

## Understanding the Risks: Bromoform Hazard Profile

**Bromoform** (CHBr<sub>3</sub>), also known as tribromomethane, is a colorless to pale yellow liquid with a sweet, chloroform-like odor.<sup>[1][2]</sup> While a valuable reagent and solvent in various chemical processes, it presents significant health and environmental hazards that demand meticulous handling.<sup>[3][4]</sup>

Key Hazards:

- **Toxicity:** **Bromoform** is toxic if inhaled and harmful if swallowed.<sup>[3][5][6]</sup> It can be absorbed through the skin.<sup>[1][7]</sup>
- **Irritation:** It causes serious eye irritation and skin irritation.<sup>[3][6]</sup> Prolonged or repeated contact can lead to a skin rash and redness.<sup>[1]</sup>
- **Organ Damage:** **Bromoform** may cause damage to the central nervous system, liver, and kidneys through prolonged or repeated exposure.<sup>[8][9]</sup>

- Carcinogenicity: It is classified as a possible human carcinogen.[4][6]
- Environmental Hazard: **Bromoform** is toxic to aquatic life with long-lasting effects.[3][5]

Hazard Classification	GHS Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed[3][5][6]
Acute Toxicity, Inhalation	H331: Toxic if inhaled[3][5]
Skin Irritation	H315: Causes skin irritation[3][5][6]
Eye Irritation	H319: Causes serious eye irritation[3][5][6]
Carcinogenicity	Suspected of causing cancer[7][9]
Specific Target Organ Toxicity	H372: Causes damage to organs through prolonged or repeated exposure[9]
Aquatic Hazard (Chronic)	H411: Toxic to aquatic life with long lasting effects[3][5]

## Your First Line of Defense: Personal Protective Equipment (PPE)

A comprehensive PPE strategy is non-negotiable when handling **Bromoform**. The following provides a detailed breakdown of the required equipment and the rationale behind each selection.

## Engineering Controls: The Primary Barrier

Before considering personal gear, robust engineering controls must be in place.

- Ventilation: Always handle **Bromoform** in a well-ventilated area.[3][5] A certified chemical fume hood is the preferred engineering control to keep airborne concentrations below their respective threshold limit values.[8]

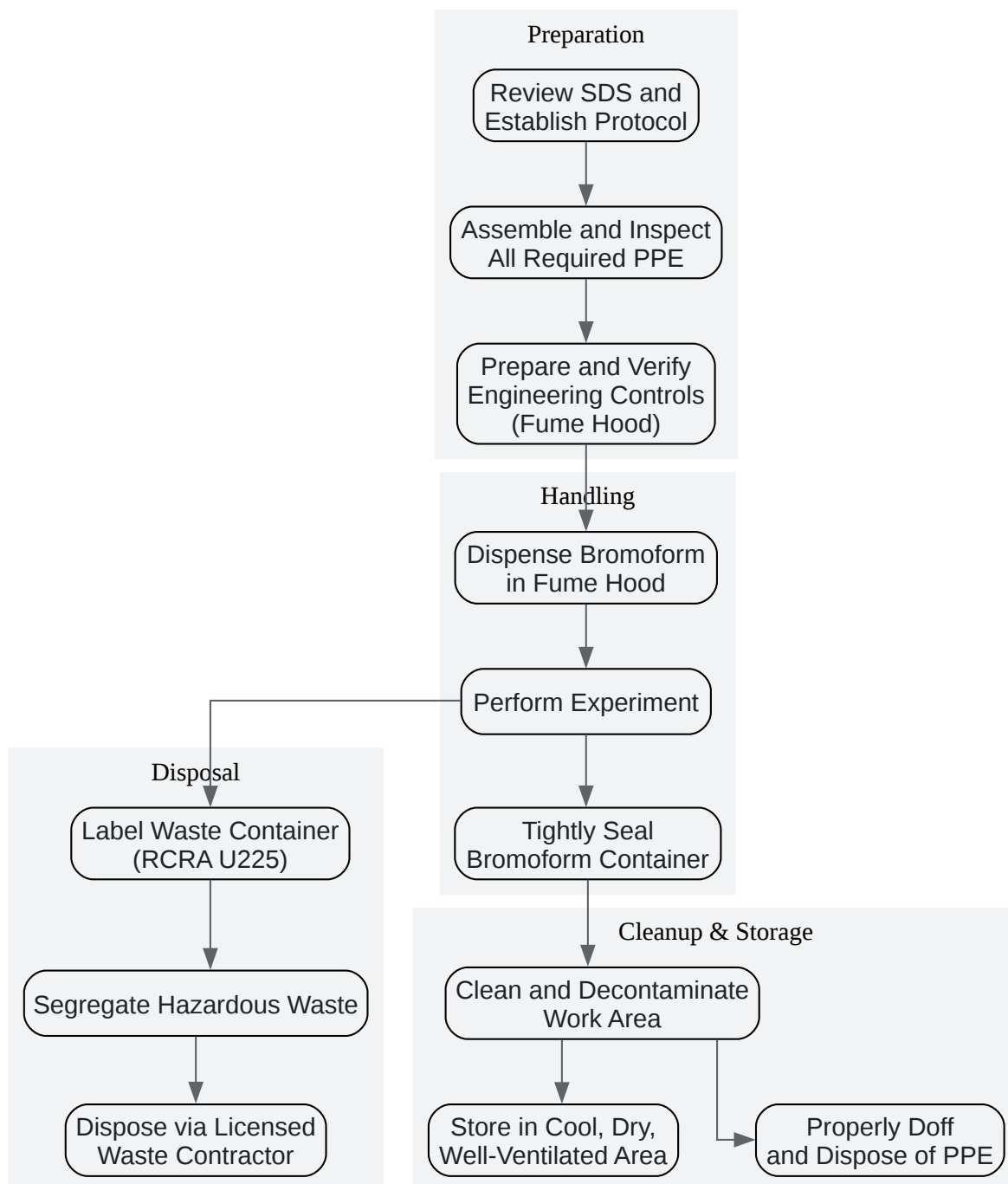
## Personal Protective Equipment Ensemble

- Eye and Face Protection:

- Requirement: Wear protective goggles or safety glasses with non-perforated side shields. [3] For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles. [10]
- Rationale: **Bromoform** causes serious eye irritation. [3][5][6] Direct contact can result in significant injury.
- Hand Protection:
  - Requirement: Wear suitable chemical-resistant gloves tested according to EN 374 or equivalent standards. [5] Gloves should be impermeable to chemicals and oil, with a breakthrough time greater than the intended use period. [3]
  - Rationale: **Bromoform** can be absorbed through the skin and causes skin irritation. [1][7] Contaminated gloves should be disposed of properly, and hands should be washed thoroughly after handling. [10]
- Body Protection:
  - Requirement: A lab coat is mandatory. [8] For larger quantities or tasks with a high splash risk, a complete suit protecting against chemicals may be necessary. [10]
  - Rationale: This prevents incidental skin contact and contamination of personal clothing.
- Respiratory Protection:
  - Requirement: In instances of inadequate ventilation or when exposure limits may be exceeded, a NIOSH-approved respirator is required. [1][11] For concentrations up to 12.5 ppm, an air-purifying respirator with organic vapor cartridges is suitable. [11] For higher concentrations or emergencies, a self-contained breathing apparatus (SCBA) is necessary. [1][11]
  - Rationale: **Bromoform** is toxic if inhaled, and its vapors can irritate the respiratory system. [1][3]

## Safe Handling and Operations Workflow

The following workflow diagram illustrates the critical steps for safely handling **Bromoform** from procurement to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Bromoform**.

## Step-by-Step Protocols

### Protocol for Routine Handling

- Pre-Task Briefing: Before beginning work, review the Safety Data Sheet (SDS) for **Bromoform**.[\[3\]](#)
- Area Preparation: Ensure the chemical fume hood is operational and the work area is clear of incompatible materials such as strong oxidizing agents, strong bases, and powdered metals.[\[1\]](#)
- PPE Donning: Put on all required PPE: lab coat, chemical-resistant gloves, and safety goggles.
- Chemical Dispensing: Conduct all transfers and dispensing of **Bromoform** inside the fume hood to minimize vapor inhalation.[\[3\]](#)
- Post-Handling: Tightly close the **Bromoform** container after use.[\[8\]](#)
- Decontamination: Clean the work surface thoroughly.
- PPE Doffing: Remove PPE, being careful to avoid self-contamination. Dispose of single-use items in the appropriate waste stream.
- Hygiene: Wash hands thoroughly with soap and water after handling.[\[3\]](#)

### Emergency Protocol: Spill Response

- Evacuation and Isolation: Evacuate all non-essential personnel from the spill area.[\[1\]](#) Isolate the area and approach the spill from an upwind direction.[\[3\]](#)
- Ventilation: Ensure the area is well-ventilated.[\[3\]](#)
- Ignition Sources: Eliminate all sources of ignition.[\[1\]](#)

- Containment: Cover drains and contain the spill to prevent it from entering waterways.[3]
- Absorption: Use a large quantity of inert absorbent material, such as vermiculite, dry sand, or earth, to cover the spill.[1] Do not use combustible materials like sawdust.[3]
- Collection: Carefully collect the absorbed material and place it into a sealed, labeled container for disposal as hazardous waste.[1]
- Decontamination: Ventilate and wash the spill area after the cleanup is complete.[1]
- Reporting: Report the incident to your institution's environmental health and safety department.

## Storage and Disposal

### Storage

- Store **Bromoform** in a tightly closed container in a cool, dry, and well-ventilated area.[3][8]
- Keep it away from incompatible materials, food, and drink.[3]
- Protect from light and excess heat, as **Bromoform** can decompose.[1]

### Disposal

- **Bromoform** is considered a hazardous waste.[3] It is designated with the RCRA Hazardous Waste Code U225.[3]
- All waste containing **Bromoform** must be disposed of through a licensed professional waste disposal service.[6]
- Do not wash **Bromoform** into the sewer system.[1]
- Empty containers may still contain product residues and should be treated as hazardous waste.[3]

## References

- GeoLiquids, Inc. (n.d.). SAFETY DATA SHEET **Bromoform**.
- GazFinder. (n.d.). **bromoform** (CHBr<sub>3</sub>).

- Chemos GmbH & Co. KG. (2019, February 27). Safety Data Sheet: **Bromoform**.
- Fisher Scientific. (2015, July 5). Safety Data Sheet.
- New Jersey Department of Health. (n.d.). Hazardous Substance Fact Sheet.
- Oxford Lab Fine Chem LLP. (n.d.). **BROMOFORM** - Extra Pure MSDS CAS.
- TCI Chemicals. (2025, January 23). SAFETY DATA SHEET.
- Centers for Disease Control and Prevention. (n.d.). NIOSH Pocket Guide to Chemical Hazards - **Bromoform**.
- Ataman Kimya. (n.d.). **BROMOFORM**.
- Sciencemadness Wiki. (2021, March 1). **Bromoform**.
- National Center for Biotechnology Information. (n.d.). PRODUCTION, IMPORT/EXPORT, USE, AND DISPOSAL - Toxicological Profile for **Bromoform** and Dibromochloromethane.
- Solubility of Things. (n.d.). **Bromoform**.
- CDH Fine Chemical. (n.d.). **Bromoform** CAS No 75-25-2 MATERIAL SAFETY DATA SHEET SDS/MSDS.
- Loba Chemie. (2016, May 12). **BROMOFORM** SPECIAL GRADE MSDS CAS-No..
- National Center for Biotechnology Information. (n.d.). Table 8-1, Regulations and Guidelines Applicable to **Bromoform** and Dibromochloromethane.
- Occupational Safety and Health Administration. (2024, April 3). **BROMOFORM**.
- Cole-Parmer. (n.d.). Material Safety Data Sheet - **Bromoform**, spectro grade, (inhibitor).

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. nj.gov [nj.gov]
- 2. atamankimya.com [atamankimya.com]
- 3. geoliquids.com [geoliquids.com]
- 4. Gas detectors and respiratory protection equipments CHBr<sub>3</sub> (bromoform), CAS number 75-25-2 [en.gazfinder.com]
- 5. chemos.de [chemos.de]
- 6. fishersci.com [fishersci.com]
- 7. Bromoform - Sciencemadness Wiki [sciencemadness.org]

- 8. [oxfordlabfinechem.com](https://oxfordlabfinechem.com) [[oxfordlabfinechem.com](https://oxfordlabfinechem.com)]
- 9. [tcichemicals.com](https://tcichemicals.com) [[tcichemicals.com](https://tcichemicals.com)]
- 10. [cdhfinechemical.com](https://cdhfinechemical.com) [[cdhfinechemical.com](https://cdhfinechemical.com)]
- 11. CDC - NIOSH Pocket Guide to Chemical Hazards - Bromoform [[cdc.gov](https://www.cdc.gov)]
- To cite this document: BenchChem. [Mastering Bromoform Safety: A Guide to Personal Protective Equipment and Handling]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b151600#personal-protective-equipment-for-handling-bromoform>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)